

Environmental impact of azo dyes like Pigment Red 5

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Compound of Interest

Compound Name: Red 5

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An In-depth Technical Guide: The Environmental Impact of Azo Dyes like Pigment **Red 5**

Abstract

Azo dyes represent the largest class of synthetic colorants used across various industries. Their widespread application, coupled with the chemical stability of many formulations, raises significant environmental concerns. This technical guide provides a detailed examination of the environmental impact of azo dyes, with a specific focus on C.I. Pigment **Red 5** (CAS 6410-41-9). It covers the pigment's physicochemical properties, environmental fate, biodegradability, and the ecotoxicity of its degradation byproducts. This document synthesizes available data, outlines detailed experimental protocols for environmental assessment, and visualizes key processes and workflows to support researchers, scientists, and drug development professionals in understanding and mitigating the ecological risks associated with this class of compounds.

Introduction to Azo Dyes

Azo dyes are organic compounds characterized by the presence of one or more azo groups ($-N=N-$), which act as the primary chromophore. This versatile class of dyes is extensively used in the textile, cosmetic, and food industries due to their cost-effectiveness, stability, and wide range of colors. However, their stability also contributes to their persistence in the environment. The discharge of dye-laden effluents into water bodies is a major environmental issue; it can increase the biochemical and chemical oxygen demand (BOD and COD), reduce light penetration thereby inhibiting photosynthesis, and introduce toxic, mutagenic, and carcinogenic

compounds into the ecosystem[1]. The primary toxicological concern stems from the reductive cleavage of the azo bond, which can release potentially harmful aromatic amines[1].

Profile of C.I. Pigment Red 5

Pigment **Red 5** is a monoazo colorant used in cosmetics, including hair dyes[2]. Its large, complex molecular structure and low water solubility are key determinants of its environmental behavior.

Data Presentation: Physical and Chemical Properties of Pigment Red 5

| Property | Value | Source |
|--------------------|---|--------|
| Chemical Formula | C ₃₀ H ₃₁ ClN ₄ O ₇ S | [2][3] |
| Molecular Weight | 627.1 g/mol | [2][3] |
| CAS Number | 6410-41-9 | [3] |
| Appearance | Orange-red powder | [4] |
| Water Solubility | Very low | [3] |
| Use Classification | Cosmetics, Hair Dyeing, Cosmetic Colorant | [2][3] |

Environmental Fate and Ecotoxicity

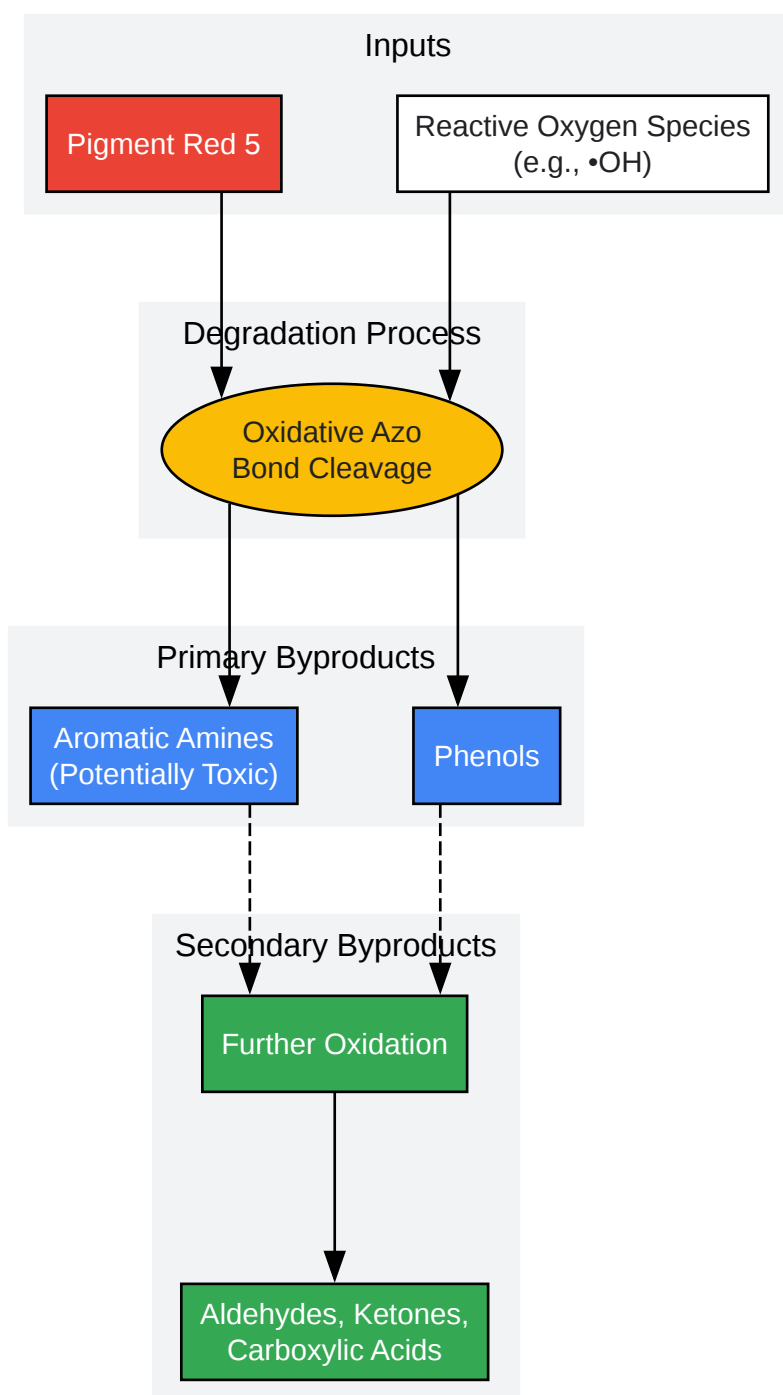
Biodegradability

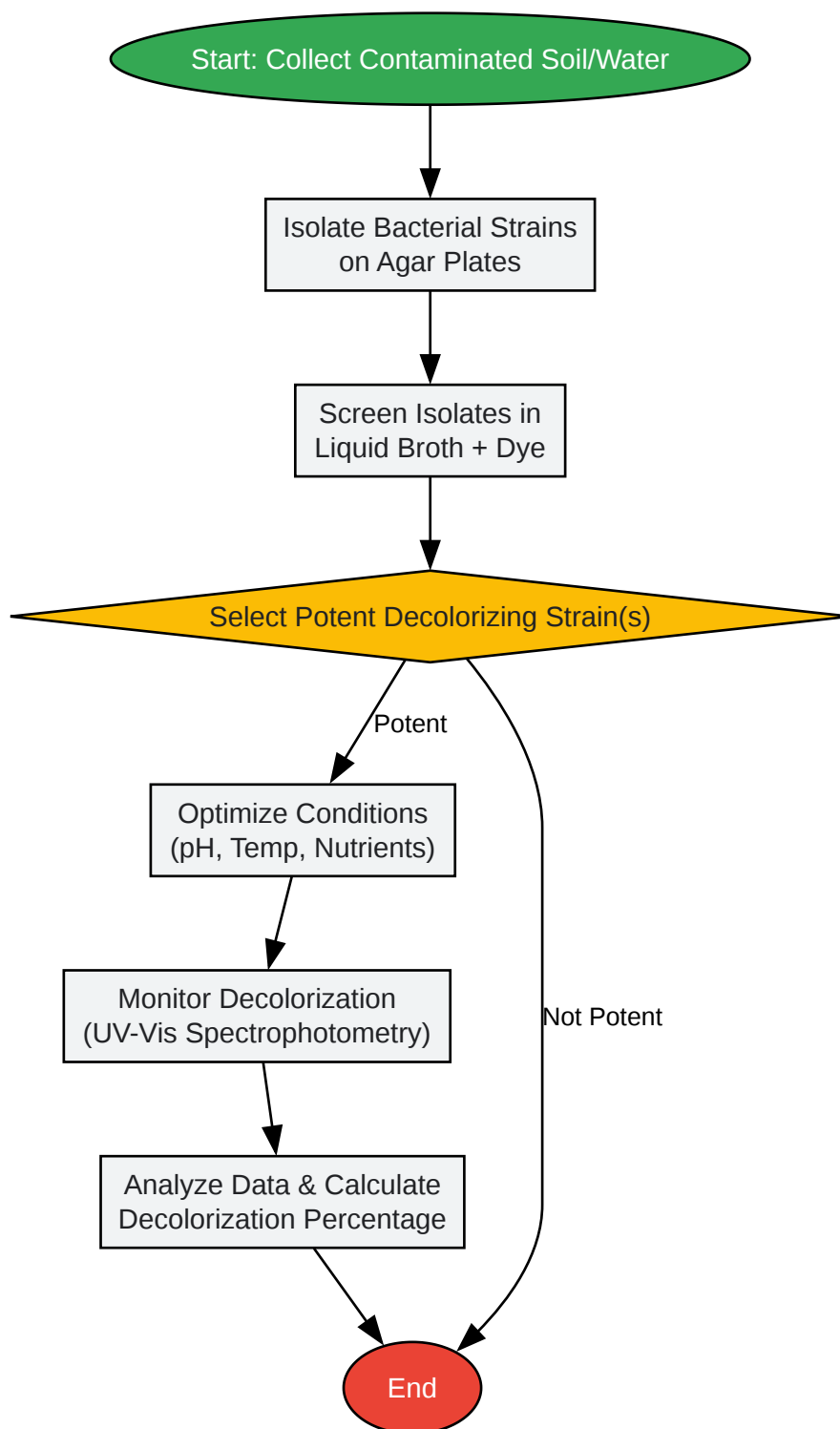
The environmental persistence of Pigment **Red 5** is largely dictated by its extremely low water solubility. This property limits its bioavailability to microorganisms, making it generally unavailable for aerobic biodegradation in aquatic environments[3]. The rate-limiting step for the microbial degradation of such compounds is often their uptake across the cell membrane, which is hindered by poor solubility[3]. Analogous azo pigments, such as Pigment Red 48, are also classified as not readily biodegradable[5].

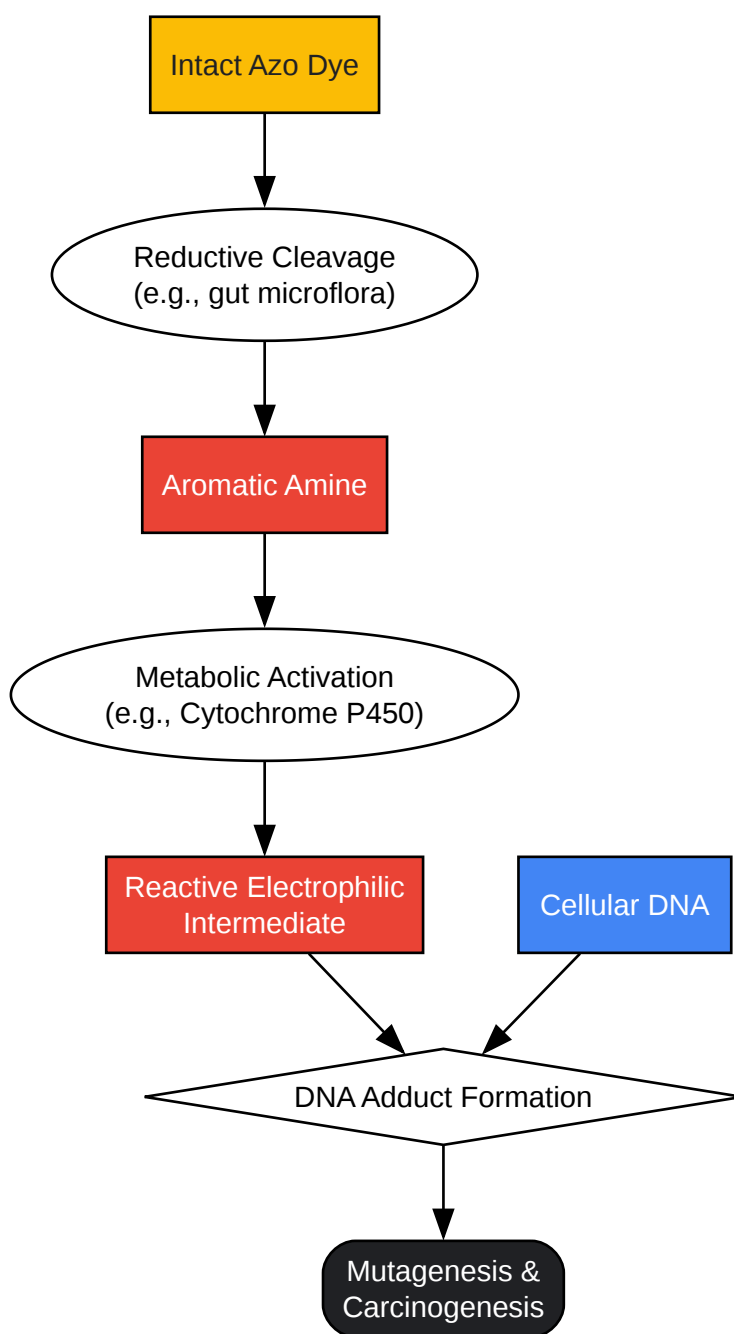
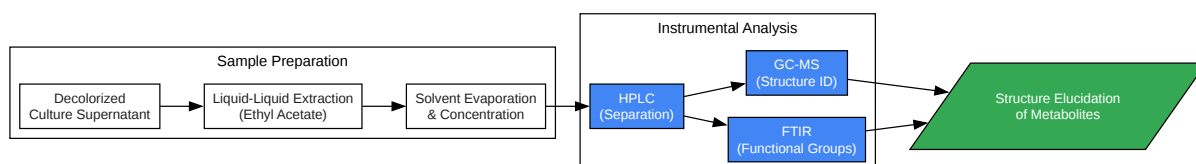
Degradation Pathways

While resistant to biodegradation, Pigment **Red 5** can be degraded under specific chemical conditions, primarily through oxidative stress. The cleavage of the azo bond is a key degradation pathway, which breaks down the chromophore[3].

- **Oxidative Azo Bond Cleavage:** Reactive Oxygen Species (ROS), such as hydroxyl radicals ($\bullet\text{OH}$), can attack the azo group and aromatic rings. This process breaks the molecule into smaller, often more soluble, compounds[3].
- **Potential Degradation Products:** The breakdown of Pigment **Red 5** can yield a variety of substances, including aromatic amines and phenols, which may be further oxidized to form aldehydes, ketones, and carboxylic acids[3]. The specific identity and toxicity of these byproducts are of primary environmental concern.







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Phone: (601) 213-4426

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